In-Depth Technical Guide & Safety Architecture: 2-(Benzyloxy)-5-bromobenzoyl chloride

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Compound of Interest	
Compound Name:	*2-(Benzyloxy)-5-bromobenzoyl chloride*
CAS No.:	*1160249-51-3*
Cat. No.:	*B1372833*

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Executive Summary & Chemical Identity

2-(Benzyloxy)-5-bromobenzoyl chloride (CAS: 1160249-51-3)[1] is a highly reactive, bifunctional acylating agent utilized in advanced organic synthesis and active pharmaceutical ingredient (API) development. Structurally, it features a protected phenolic oxygen (benzyloxy group) and a halogenated aromatic ring (bromo group), making it a versatile building block. It serves as a critical intermediate for synthesizing complex amides and esters while retaining the bromo-substituent as a handle for downstream Suzuki-Miyaura or Sonogashira cross-coupling reactions.

However, the presence of the acyl chloride moiety renders this compound exquisitely sensitive to nucleophilic attack, particularly by water[2]. Handling this reagent requires moving beyond standard safety data sheets (SDS) to understand the mechanistic causality of its hazards, ensuring that laboratory workflows are intrinsically safe and self-validating.

Physicochemical & Quantitative Hazard Data

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To establish a baseline for safe handling, the quantitative data and globally harmonized system (GHS) classifications are summarized below. These parameters dictate the environmental controls required during experimental execution[3],[2].

Parameter	Specification / Data
Chemical Name	2-(Benzyloxy)-5-bromobenzoyl chloride
CAS Number	1160249-51-3[1]
Molecular Weight	325.59 g/mol [1]
Chemical Formula	$C_{14}H_{10}BrClO_2$
Storage Conditions	2–8°C, strictly under inert atmosphere (Argon/N_2)
Primary Hazards	H314: Causes severe skin burns and eye damage[3]H317: May cause an allergic skin reaction[3]H318: Causes serious eye damage[3]
Reactivity Hazards	EUH014: Reacts violently with water[2]EUH029: Contact with water liberates toxic gas[2]
Precautionary Focus	P280: Wear protective gloves/clothing/eye protection[2]P305+P351+P338: IF IN EYES: Rinse cautiously with water[2]

Mechanistic Toxicology: The Causality of Hazards

Understanding the safety profile of **2-(Benzyloxy)-5-bromobenzoyl chloride** requires analyzing its reactivity at the molecular level. The carbonyl carbon is highly electrophilic due to the combined electron-withdrawing effects of the acyl oxygen and the chloride leaving group.

When exposed to atmospheric moisture or cellular water (in the case of skin or eye contact), the compound undergoes rapid, exothermic hydrolysis. This nucleophilic acyl substitution proceeds via a tetrahedral intermediate, which collapses to expel the chloride ion. The result is the stoichiometric generation of 2-(benzyloxy)-5-bromobenzoic acid and hydrogen chloride (HCl) gas[2].

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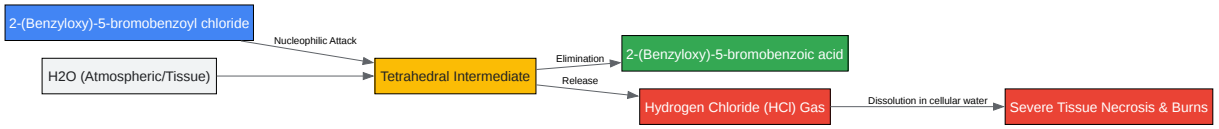
The severe tissue necrosis (H314)[3] associated with this compound is not merely an acidic burn; it is driven by the localized, exothermic release of HCl, which rapidly dissolves in cellular moisture to form concentrated hydrochloric acid. This leads to immediate coagulative necrosis of proteins and the destruction of lipid bilayers.



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Mechanistic pathway illustrating the hydrolysis of the acyl chloride and subsequent tissue necrosis.

Self-Validating Handling Protocols & Workflows

To prevent premature hydrolysis and ensure operator safety, all manipulations must be conducted using a self-validating anhydrous system. The trustworthiness of this protocol lies in its redundancy: physical exclusion of moisture and visual confirmation of inert gas flow.

Workflow: Anhydrous Reagent Transfer (Schlenk Technique)

- Apparatus Preparation: Flame-dry a Schlenk flask under high vacuum (0.1 torr) to thermally desorb surface-bound water from the glass. Backfill with high-purity Argon. Repeat this cycle three times.Causality: This triple-purge guarantees an oxygen and moisture-free environment (<10 ppm H_2O), self-validating the integrity of the atmosphere.

- Solvent Introduction: Introduce anhydrous solvent (e.g., Dichloromethane or THF, pre-dried over activated 3Å molecular sieves) via a gas-tight syringe against a positive flow of Argon.

- Reagent Addition: Transfer the **2-(Benzyloxy)-5-bromobenzoyl chloride** into the reaction vessel. If handled as a solid, add rapidly against a strong Argon counter-flow. If prepared as a stock solution, transfer via a PTFE-lined cannula to entirely bypass atmospheric exposure.

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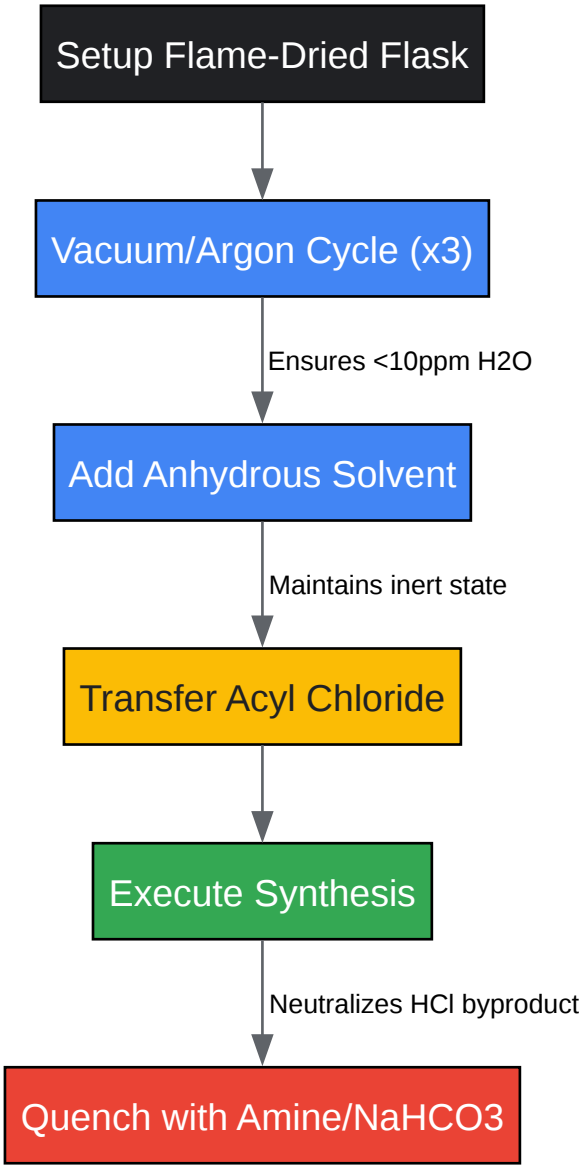
- Reaction Execution: Maintain a slight positive pressure of Argon (verified via an oil bubbler) throughout the reaction to prevent atmospheric ingress as the reaction volume fluctuates.

- Reaction Quenching: Upon completion, quench the reaction by slowly adding an ice-cold saturated aqueous solution of sodium bicarbonate ($NaHCO_3$) or an amine base (e.g., triethylamine). Causality: The base neutralizes the generated HCl and any unreacted acyl chloride, while the low temperature mitigates the violent exotherm, preventing the aerosolization of toxic byproducts.



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Self-validating Schlenk line workflow for the anhydrous handling of reactive acyl chlorides.

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Emergency Response & Spill Mitigation (Mechanistic Approach)

Standard emergency responses must be critically adapted for water-reactive compounds[2]. Blindly following generic chemical spill protocols can exacerbate the hazard.

- Dermal Exposure (Skin Contact):Do not immediately flush with water. Applying water to the neat chemical on the skin will trigger a violent exotherm, boiling the water and generating concentrated HCl directly on the epidermis. Instead, immediately wipe the affected area with a dry, clean cloth or use a Polyethylene Glycol (PEG-400) based wash to physically remove the unreacted acyl chloride. Only after wiping should you flush the area with copious amounts of water for at least 15 minutes[3].

- Spill Mitigation: Never use water or damp absorbents on a spill. Cover the spill with dry sand, vermiculite, or a dedicated acid neutralizer (e.g., solid sodium carbonate). Causality: The solid base neutralizes the acid without the violent exotherm associated with aqueous hydrolysis. Sweep the mixture into a chemically resistant, sealable container for hazardous waste disposal.

References

- Carl ROTH Safety Data Sheet Title: Safety Data Sheet: Benzoyl chloride Source: Carl ROTH GmbH + Co. KG URL:[Link]

- Fisher Scientific Safety Data Sheet Title: SAFETY DATA SHEET: 4-(2-Methyl-1,3-thiazol-4-yl)benzoyl chloride Source: Fisher Scientific URL:[Link]

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Sources

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- 2. fishersci.es [fishersci.es]
- 3. carlroth.com:443 [carlroth.com:443]
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